

The Physiological Role of Cytosolic Carbonic Anhydrase XIII: An In-depth Technical Guide

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Compound of Interest

Compound Name: Carbonic anhydrase inhibitor 13

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Introduction

Carbonic anhydrase 13 (CA XIII), a member of the α -carbonic anhydrase family, is a cytosolic enzyme that catalyzes the reversible hydration of carbon dioxide to bicarbonate and a proton. [1][2][3] While it is one of the more recently identified isoforms, emerging research highlights its distinct physiological roles and potential as a therapeutic target. This technical guide provides a comprehensive overview of the current understanding of CA XIII's function, localization, and involvement in cellular processes, with a focus on quantitative data, experimental methodologies, and potential signaling interactions.

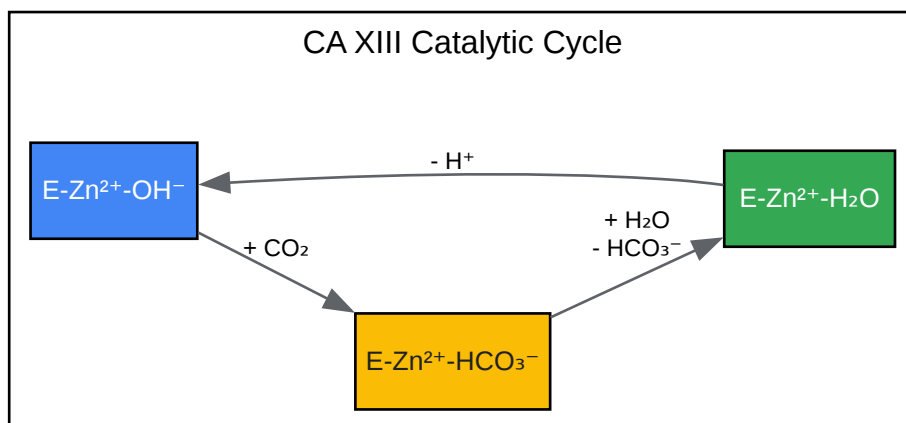
Core Function and Catalytic Activity

The primary function of all catalytically active carbonic anhydrases, including CA XIII, is to facilitate the rapid interconversion between carbon dioxide (CO_2) and bicarbonate (HCO_3^-). [1][2] This reaction is fundamental to numerous physiological processes, including pH regulation, ion transport, and CO_2 homeostasis. [4][5]

Catalytic Mechanism

The catalytic mechanism of α -CAs involves a zinc-hydroxide nucleophilic attack on a CO_2 molecule. The zinc ion in the active site is coordinated by three histidine residues and a water molecule. This water molecule is deprotonated to form a highly nucleophilic zinc-bound

hydroxide ion, which then attacks the carbon atom of CO_2 . The resulting bicarbonate is subsequently displaced by another water molecule, regenerating the catalyst for the next cycle.



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Fig 1. Catalytic cycle of Carbonic Anhydrase XIII.

Quantitative Data on Catalytic Activity and Inhibition

CA XIII exhibits a moderate level of catalytic activity compared to other cytosolic isoforms like CA II. Its activity is highly susceptible to inhibition by sulfonamides, a common class of carbonic anhydrase inhibitors.

Parameter	Value	Species	Notes	Reference
CO ₂ Hydration Activity				
kcat	8.3 x 10 ⁴ s ⁻¹	Mouse	Recombinant enzyme.	[6]
kcat/Km	4.3 x 10 ⁷ M ⁻¹ s ⁻¹	Mouse	Recombinant enzyme.	[6]
Inhibition Constants (K _i)				
Acetazolamide	17 nM	Mouse	A clinically used sulfonamide.	[6]
Cyanate	0.25 μM	Mouse	An anionic inhibitor.	[6]

Tissue Distribution and Subcellular Localization

CA XIII is a cytosolic enzyme, although it has also been predicted to be located in intracellular membrane-bounded organelles and the myelin sheath.[2] It displays a widespread but distinct tissue distribution pattern compared to other cytosolic CAs.

Human Tissue Expression:

- High expression has been identified in the jejunal mucosa, palpebral conjunctiva, pancreatic epithelial cells, mucosa of the ileum, nasal epithelium, amniotic fluid, endothelial cells, gingival epithelium, skin of the arm, and duodenum.[2]
- Positive signals have also been detected in the thymus, small intestine, spleen, prostate, ovary, colon, and testis.[6]

Mouse Tissue Expression:

- Top expression has been observed in the meninges, esophagus, membranous bone, lip, jejunum, mandible, vestibular sensory epithelium, vestibular membrane of the cochlear duct,

gastric mucosa, and epithelium of the stomach.[2]

- Positive signals have also been identified in the spleen, lung, kidney, heart, brain, and skeletal muscle.[6]

Physiological Roles

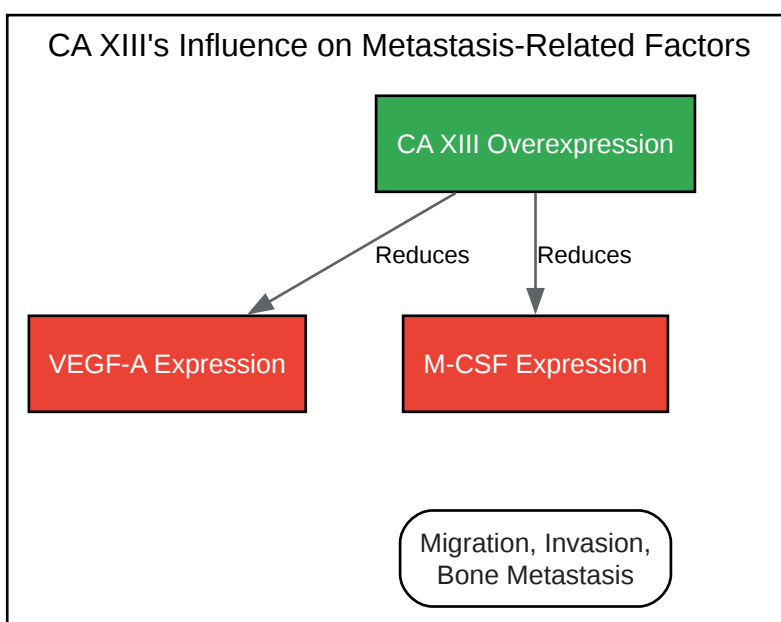
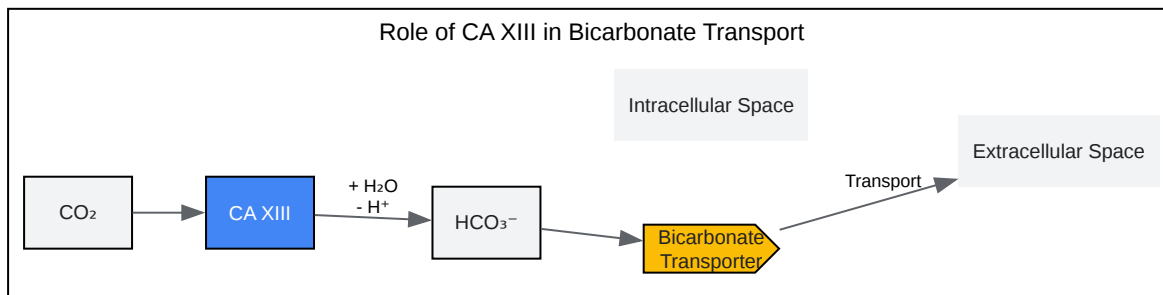
The widespread distribution of CA XIII suggests its involvement in various physiological processes, primarily related to maintaining pH and ion balance.

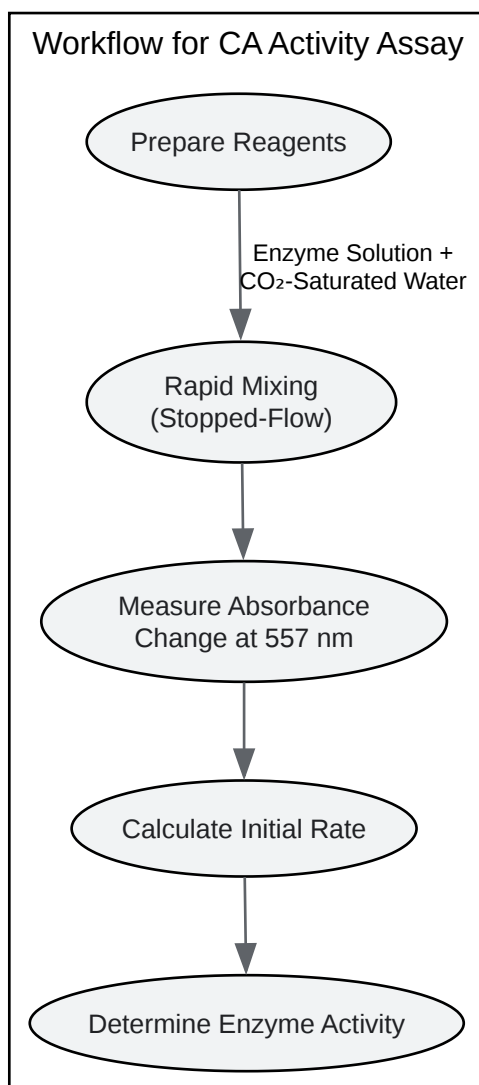
Acid-Base Homeostasis

By catalyzing the hydration of CO₂, CA XIII plays a crucial role in regulating intracellular pH (pHi). The production of bicarbonate and protons influences the buffering capacity of the cytosol and can impact the activity of pH-sensitive enzymes and transporters. This function is likely critical in metabolically active tissues where CO₂ production is high.[4][5]

Bicarbonate Transport

CA XIII is thought to be involved in bicarbonate transport systems.[4] By rapidly converting CO₂ to bicarbonate, it can create a concentration gradient that facilitates the movement of bicarbonate across cell membranes via transporters. This is particularly important in epithelial tissues involved in secretion and absorption.





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